

Preparing Etravirine-d8 Stock and Working Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Etravirine-d8

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This document provides detailed protocols for the preparation of **etravirine-d8** stock and working solutions for use in a variety of research applications, including cell-based assays and mass spectrometry analysis. **Etravirine-d8** is the deuterated form of etravirine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infection.^[1] The inclusion of deuterium atoms makes it a valuable internal standard for quantitative mass spectrometry-based studies.

Compound Information and Properties

Proper preparation of solutions begins with an understanding of the physicochemical properties of the compound.

Property	Value	Reference
Chemical Name	4-[[6-amino-5-bromo-2-[(4-cyanophenyl)amino]-4-pyrimidinyl]oxy]-3,5-di(methyl-d3)-benzonitrile	[2]
Molecular Formula	C ₂₀ H ₉ D ₆ BrN ₆ O	[1]
Molecular Weight	443.33 g/mol	[1]
CAS Number	1142096-06-7	[1]
Appearance	White to beige powder/crystalline solid	[3]
Solubility	Soluble in DMSO (up to 87 mg/mL) and DMF. Practically insoluble in water and ethanol.	[4]
Storage (Solid)	Store at -20°C for long-term stability (≥ 4 years).	
Storage (Solutions)	Store DMSO stock solutions at -20°C or -80°C. Avoid repeated freeze-thaw cycles. Aqueous working solutions are not recommended for storage for more than one day.	

Safety Precautions

Before handling **Etravirine-d8**, it is crucial to review the Safety Data Sheet (SDS). The following are key safety precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.[2]
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a chemical fume hood.[2][3]

- Health Hazards: Etravirine is harmful if swallowed and causes serious eye irritation.^[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

Preparation of Etravirine-d8 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **etravirine-d8** in dimethyl sulfoxide (DMSO).

Materials:

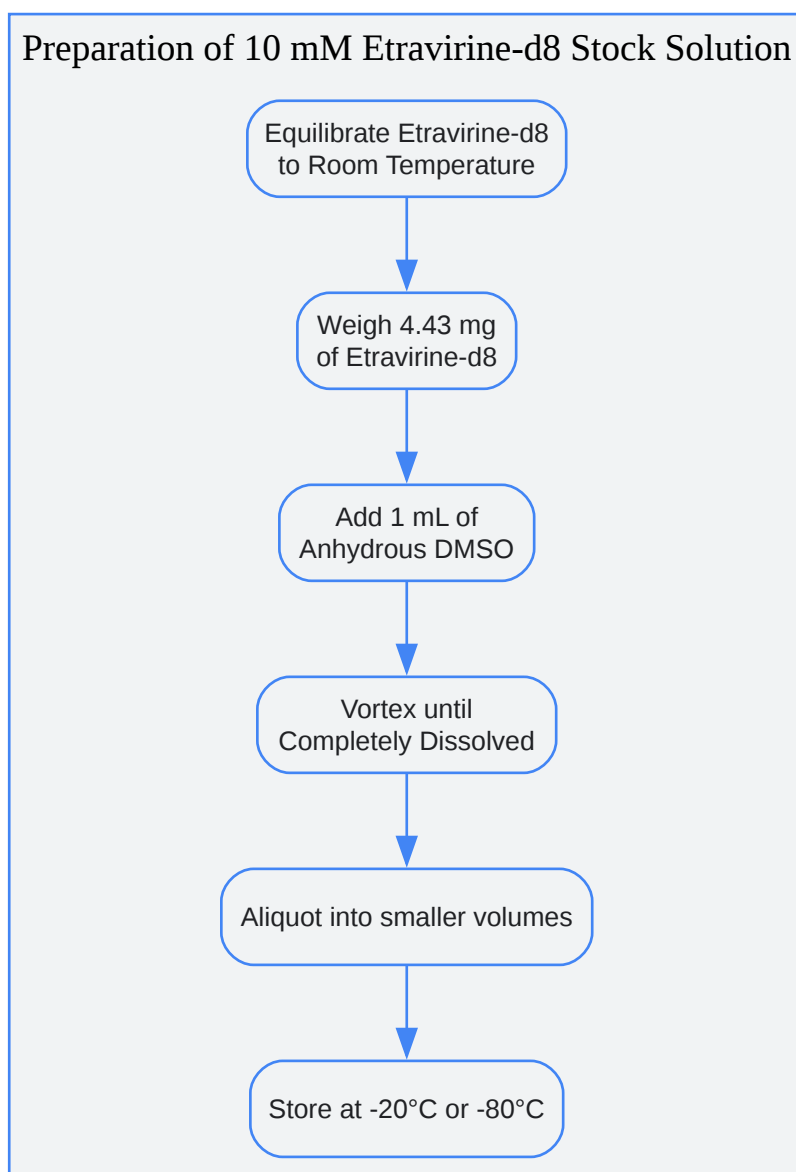
- **Etravirine-d8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes

Procedure:

- Equilibration: Allow the vial of **etravirine-d8** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh a precise amount of **etravirine-d8** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.43 mg of **etravirine-d8** (Molecular Weight = 443.33 g/mol).
- Dissolution: Add the weighed **etravirine-d8** to a sterile microcentrifuge tube or amber glass vial. Add the calculated volume of anhydrous DMSO. For 4.43 mg of **etravirine-d8**, add 1 mL of DMSO.

- **Mixing:** Cap the tube/vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed tubes to minimize freeze-thaw cycles. Store at -20°C or -80°C.

Workflow for Preparing **Etravirine-d8** Stock Solution



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Caption: Workflow for preparing a 10 mM **Etravirine-d8** stock solution in DMSO.

Preparation of Etravirine-d8 Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution.

The final concentration of DMSO in cell culture should be kept low (typically $\leq 0.5\%$) to avoid cytotoxicity.

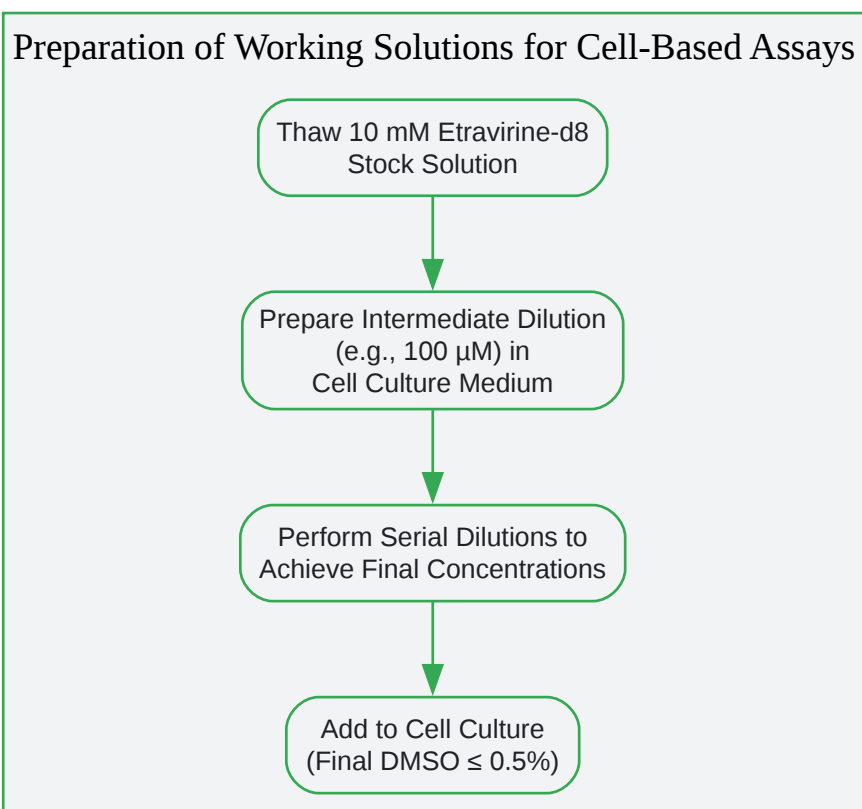
Materials:

- 10 mM **Etravirine-d8** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to make a 100 μM intermediate solution, add 10 μL of the 10 mM stock solution to 990 μL of cell culture medium.
- Final Dilution: Prepare the final working concentrations by further diluting the intermediate solution with cell culture medium. For example, to prepare a 1 μM working solution, add 10 μL of the 100 μM intermediate solution to 990 μL of cell culture medium.
- Serial Dilutions: Perform serial dilutions to obtain a range of concentrations for dose-response experiments.
- Use Immediately: Use the freshly prepared working solutions in your cell-based assays.

Workflow for Preparing Working Solutions for Cell-Based Assays



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Caption: Workflow for preparing **etravirine-d8** working solutions for cell-based assays.

Etravirine-d8 is commonly used as an internal standard in LC-MS/MS assays to quantify etravirine in biological matrices.[5]

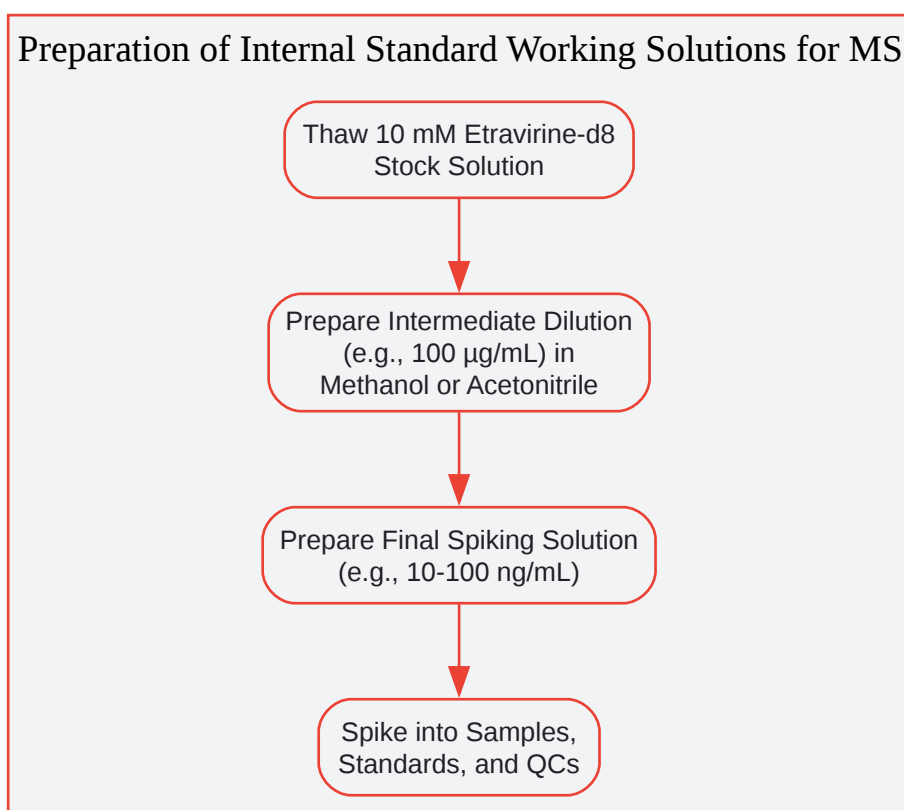
Materials:

- 10 mM **Etravirine-d8** stock solution in DMSO
- Methanol or Acetonitrile
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- **Intermediate Dilution:** Prepare an intermediate stock solution in an organic solvent compatible with your analytical method (e.g., methanol or acetonitrile). For instance, prepare a 100 µg/mL intermediate solution by diluting the 10 mM stock solution.
- **Spiking Solution:** Prepare the final working solution (spiking solution) at the desired concentration for adding to your samples and calibration standards. A typical concentration might be in the range of 10-100 ng/mL.[5][6]
- **Sample Preparation:** Add a fixed volume of the spiking solution to all unknown samples, quality controls, and calibration standards during the sample extraction process.

Workflow for Preparing Internal Standard Working Solutions



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Caption: Workflow for preparing **etravirine-d8** internal standard solutions for mass spectrometry.

Quantitative Data Summary

The following tables summarize typical concentrations for **etravirine-d8** stock and working solutions.

Table 1: Stock Solution Recommendations

Parameter	Recommendation
Solvent	Anhydrous DMSO
Concentration Range	1 - 20 mM
Storage Temperature	-20°C or -80°C
Stability	Stable for at least 6 months at -80°C. Avoid multiple freeze-thaw cycles.

Table 2: Working Solution Recommendations for Different Applications

Application	Typical Diluent	Concentration Range	Final DMSO Concentration
Cell-Based Assays	Cell Culture Medium	1 nM - 10 µM	≤ 0.5%
Mass Spectrometry (Internal Standard)	Methanol, Acetonitrile, or Mobile Phase	1 - 100 ng/mL	Varies depending on sample preparation
In Vivo Studies	Co-solvent formulations (e.g., DMSO/PEG300/Tween-80/Saline)	Varies based on dosing	Varies

Conclusion

The protocols outlined in this application note provide a comprehensive guide for the preparation of **etravirine-d8** stock and working solutions. Adherence to these guidelines, along with strict observation of safety precautions, will ensure the accuracy and reproducibility of

experimental results. The provided workflows and quantitative data serve as a valuable resource for researchers in the fields of virology, pharmacology, and drug metabolism.

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